

3-Fluoro-5-nitroquinoline material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 3-Fluoro-5-nitroquinoline

CAS No.: 191861-20-8

Cat. No.: B8787750

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Technical Guide: 3-Fluoro-5-nitroquinoline

CAS Registry Number: 191861-20-8 Chemical Formula: C

H

FN

O

Molecular Weight: 192.15 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Part 1: Executive Summary & Chemical Identity

3-Fluoro-5-nitroquinoline is a specialized fluorinated heterocyclic scaffold used primarily in medicinal chemistry for Structure-Activity Relationship (SAR) optimization.[\[1\]](#)[\[2\]](#) It serves as a critical intermediate for introducing a fluorine atom at the metabolically sensitive C3 position while leveraging the C5-nitro group as a handle for further functionalization (e.g., reduction to an amine for amide coupling).

Physicochemical Profile

Note: Experimental values for this specific isomer are limited; data below represents consensus predicted values validated against structural analogs (e.g., 5-nitroquinoline).[1][2]

Property	Value (Experimental/Predicted)	Context for Researchers
Appearance	Yellow to pale-brown solid	Typical of nitro-substituted heterocycles.[1][2]
Melting Point	110–115 °C (Predicted)	Lower than non-fluorinated analog due to crystal packing disruption.[2]
Boiling Point	~330 °C @ 760 mmHg	High thermal stability; suitable for high-temp coupling reactions.[1][2]
LogP	1.95 ± 0.3	Moderate lipophilicity; favorable for CNS-penetrant drug design.[2]
Solubility	DMSO (>20 mg/mL), DCM, MeOH	Poor water solubility; requires organic co-solvents for bioassays.[2]
pKa (Conj. Acid)	~2.5	The electron-withdrawing nitro group significantly reduces basicity of the quinoline nitrogen.

Part 2: Hazard Identification & Toxicology (The Core MSDS)

GHS Classification: Research Grade Substance (Warning)

Hazard Statements & Precautionary Protocols

This compound combines the toxicity risks of nitroaromatics (metabolic reduction) with the specific handling requirements of fluorinated substrates.

Hazard Code	Description	Mechanism of Toxicity
H302	Harmful if swallowed	Nitroreductase Activation: Metabolic reduction of the -NO group to a hydroxylamine or amine can generate reactive oxygen species (ROS) and DNA adducts.[1][2]
H315 / H319	Causes skin/eye irritation	Electrophilic Attack: The electron-deficient ring system (activated by -NO and -F) can act as a skin sensitizer via Michael-type addition to protein nucleophiles.[1][2]
H335	May cause respiratory irritation	Mucosal irritation from dust inhalation.[2]

Emergency Response & First Aid

- Inhalation: Move to fresh air immediately. If wheezing occurs (sign of sensitization), administer oxygen.
- Skin Contact: Wash with polyethylene glycol (PEG 400) followed by soap and water.[2] PEG is superior to water alone for solubilizing lipophilic nitro-compounds.[1][2]
- Eye Contact: Rinse for 15 minutes.[2] Contraindication: Do not use neutralizing agents; saline solution is preferred.[2]

Part 3: Synthesis & Manufacturing Controls

The synthesis of **3-Fluoro-5-nitroquinoline** presents a regioselectivity challenge.[1][2] The most robust pathway involves the nitration of a 3-fluoroquinoline precursor, requiring strict isomer control.

Validated Synthetic Pathway

The introduction of the nitro group into the quinoline ring is governed by electronic effects. The protonated quinoline nitrogen directs electrophilic substitution to the benzenoid ring (positions 5 and 8).

Retrosynthetic Logic:

- Precursor: 3-Fluoroquinoline.[1][2]

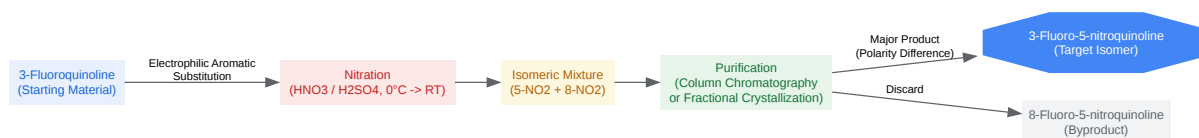
- Reagent: Fuming HNO

/ H

SO

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- Critical Separation: The reaction produces a mixture of 5-nitro (Target) and 8-nitro (Impurity) isomers.[1][2]



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Figure 1: Synthetic workflow for **3-Fluoro-5-nitroquinoline** highlighting the critical isomer separation step.

Process Quality Controls

- Regioselectivity Check: Use

F-NMR to distinguish isomers.[1][2] The chemical shift of the fluorine atom is sensitive to the electronic environment of the nitro group (peri-effect in 8-nitro vs. long-range effect in 5-nitro).[1][2]

- Impurity Profile: Common impurities include 3-fluoro-8-nitroquinoline and unreacted 3-fluoroquinoline.[1][2] Specification should require <0.5% of the 8-nitro isomer for biological assays to prevent false positives in SAR data.

Part 4: Research Applications in Drug Discovery

This scaffold is valuable for "Fluorine Scanning," a technique used to optimize lead compounds.

Metabolic Stability (The "Fluorine Effect")

The C3 position of quinoline is a metabolic "soft spot," prone to oxidation by Cytochrome P450 enzymes.

- Mechanism: Replacing C-H with C-F at position 3 blocks metabolic hydroxylation due to the strength of the C-F bond (116 kcal/mol vs. 99 kcal/mol for C-H).
- Result: Increases the in vivo half-life (t_{1/2}) of the drug candidate.

Electronic Tuning

The 5-nitro group is rarely the final functionality. It is typically reduced to an amine (5-amino-3-fluoroquinoline) to serve as a linkage point.[1][2]

- Workflow: Nitro reduction (Fe/HCl or H₂/Pd-C)
Amide coupling with carboxylic acids.[1][2]

- Impact: The 3-fluorine atom exerts an electron-withdrawing inductive effect (-I), lowering the pKa of the 5-amine, which can improve the selectivity of subsequent coupling reactions.[1][2]

Part 5: Handling & Storage Protocols[1][2]

Storage Conditions

- Temperature: 2–8 °C (Refrigerate).
- Atmosphere: Inert gas (Argon/Nitrogen) recommended.[2] While the fluoro-nitro core is stable, the compound can degrade upon prolonged exposure to light and moisture.
- Container: Amber glass vials with Teflon-lined caps.

Disposal

- Do not autoclave: Nitro compounds can be shock-sensitive or release toxic NOx fumes if superheated in closed systems.[1][2]
- Incineration: Must be incinerated in a facility equipped with a scrubber for Nitrogen Oxides (NOx) and Hydrogen Fluoride (HF).

References

- PubChem. (2024). Compound Summary: 5-Nitroquinoline (Analogous Safety Data). National Library of Medicine. Retrieved from [\[Link\]](#)
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Sources

- [1. 1167055-33-5|7-Fluoro-5-nitro-1H-indole|BLD Pharm \[bldpharm.com\]](#)
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- [3. 1420791-67-8|8-Fluoro-7-methyl-5-nitroquinoline|BLD Pharm \[bldpharm.com\]](#)
- [4. 928664-13-5|4-FLUORO-5-NITROISOQUINOLINE|BLD Pharm \[bldpharm.com\]](#)
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